

Safety and handling precautions for Ethyl isobutyrate

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Compound of Interest

Compound Name: Ethyl isobutyrate

Cat. No.: B147610

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An In-depth Technical Guide to the Safe Handling of **Ethyl Isobutyrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl isobutyrate**, a common reagent and flavoring agent. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

Ethyl isobutyrate is a colorless liquid with a characteristic fruity odor.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C6H12O2	[3][4][5]
Molecular Weight	116.16 g/mol	[1][2][3][6]
Appearance	Colorless liquid	[2][5][6]
Odor	Fruity, aromatic	[1][2][6]
Boiling Point	112-113 °C	[6]
Melting Point	-88.2 °C	[2]
Flash Point	13 °C / 55.4 °F (closed cup)	[5]
Density	0.865 g/mL at 25 °C	
Vapor Density	4.0 (Air = 1.0)	[5][7]
Vapor Pressure	53 hPa @ 33.8 °C	[5][7]
Solubility	Immiscible with water; soluble in alcohol and ether.	[6][7]
Autoignition Temperature	No data available	[7][8]

Hazard Identification and Classification

Ethyl isobutyrate is classified as a highly flammable liquid and vapor.[3][5][9] It can cause skin and serious eye irritation.[3][5][6][8] Inhalation may lead to respiratory irritation.[3][10]

GHS Classification:

- Flammable Liquids, Category 2 (H225)[3][9]
- Skin Irritation, Category 2 (H315)[3][9]
- Eye Irritation, Category 2 (H319)[3][9]
- Specific target organ toxicity — single exposure (respiratory tract irritation), Category 3 (H335)[3]

NFPA 704 Ratings:

- Health: 2 (Can cause temporary incapacitation or residual injury)[[11](#)]
- Flammability: 3 (Can be ignited under almost all ambient temperature conditions)[[7](#)][[11](#)]
- Instability: 0 (Normally stable, even under fire exposure conditions)[[7](#)][[11](#)]

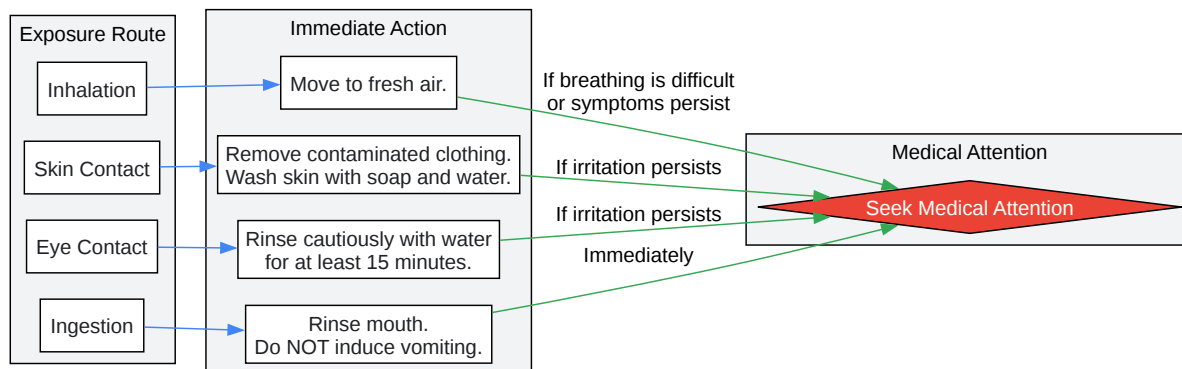
Experimental Protocols

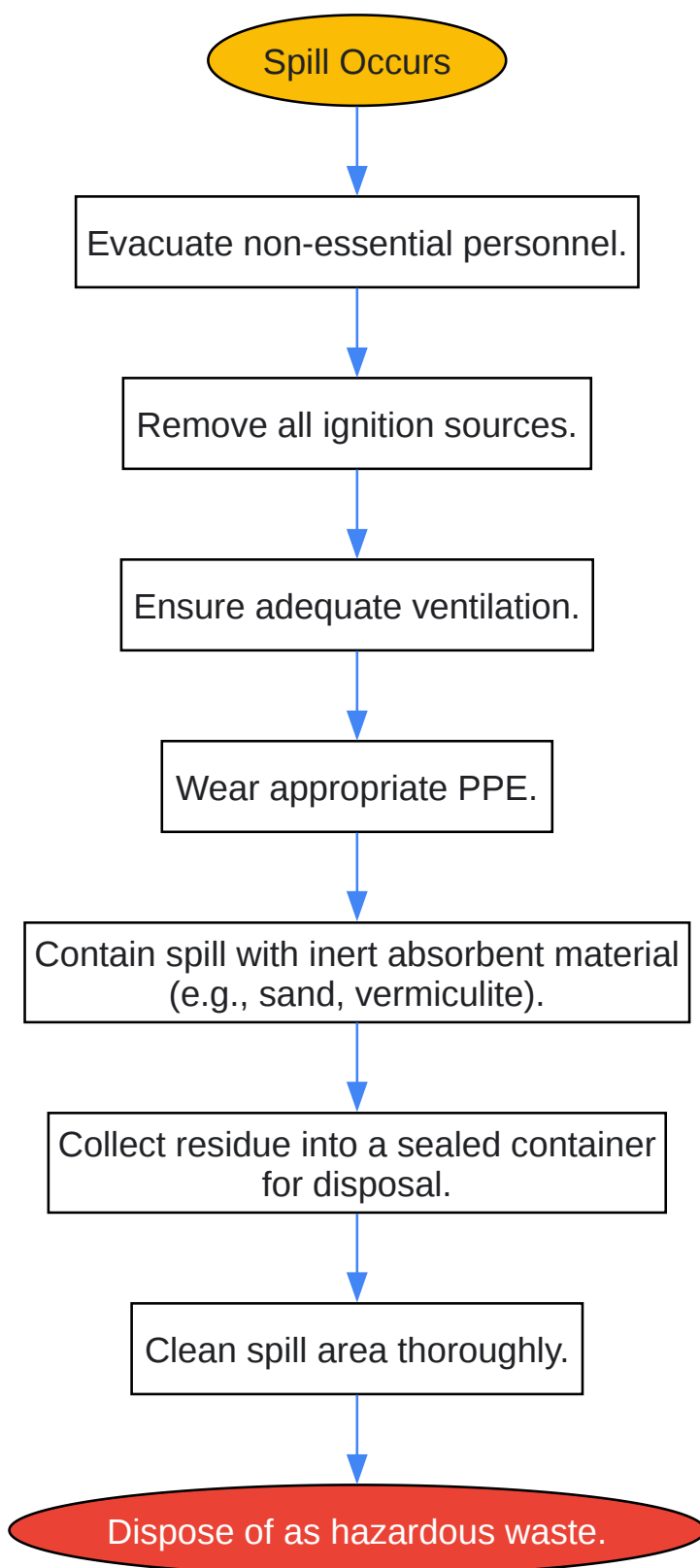
Detailed experimental protocols for the toxicological and physical hazard data presented are not typically provided in standard safety data sheets. This data is generated following standardized test guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development) or national regulatory bodies. For instance, flammability (flash point) is often determined using methods like the Tag Closed Cup Tester (ASTM D56) or Pensky-Martens Closed Cup Tester (ASTM D93). Skin and eye irritation studies are typically conducted following OECD Test Guidelines 404 and 405, respectively.

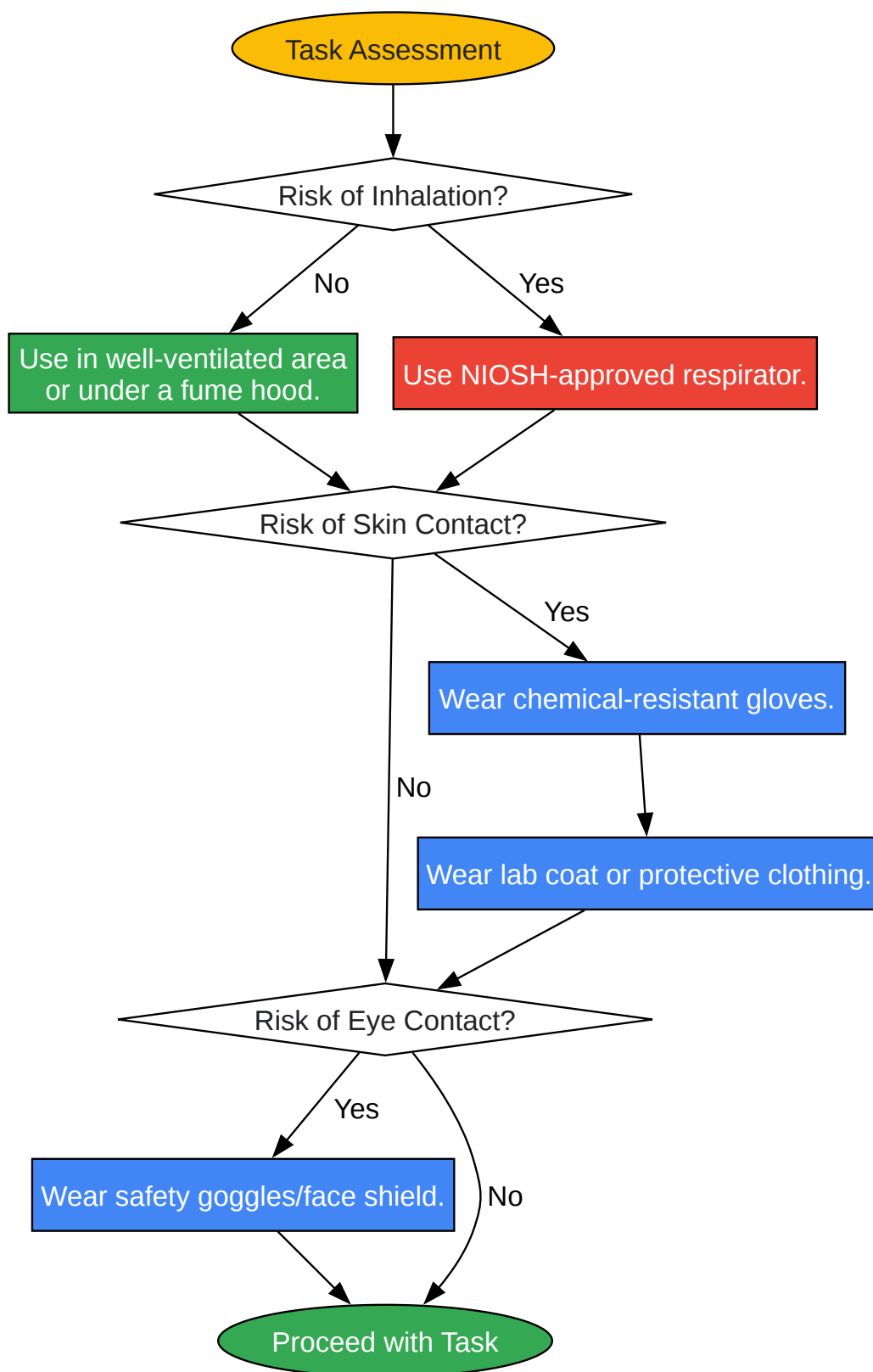
Signaling Pathways and Workflows

First Aid Procedures

A systematic approach to first aid is critical following accidental exposure. The following diagram outlines the appropriate workflow.







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References

- 1. ETHYL ISOBUTYRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Ethyl isobutyrate | C₆H₁₂O₂ | CID 7342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fishersci.ie [fishersci.ie]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. chemicalbull.com [chemicalbull.com]
- 7. fishersci.com [fishersci.com]
- 8. vigon.com [vigon.com]
- 9. fishersci.ie [fishersci.ie]
- 10. nj.gov [nj.gov]
- 11. pfaltzandbauer.com [pfaltzandbauer.com]
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